

Kebuzone: A Technical Overview of a Phenylbutazone Derivative

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Compound of Interest

Compound Name: Kebuzone

Cat. No.: B1673378

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Abstract

Kebuzone, a derivative of the non-steroidal anti-inflammatory drug (NSAID) phenylbutazone, has been utilized for its anti-inflammatory, analgesic, and antipyretic properties. This technical guide provides an in-depth analysis of **Kebuzone**, focusing on its core characteristics as a phenylbutazone derivative. The document summarizes its mechanism of action, available comparative data with phenylbutazone, and detailed experimental protocols for its evaluation.

Introduction

Kebuzone, chemically known as 4-(3-oxobutyl)-1,2-diphenylpyrazolidine-3,5-dione, is a pyrazolidine derivative of phenylbutazone.^[1] It shares the core pyrazolidine-3,5-dione structure with its parent compound but is distinguished by the substitution of an oxo group for two methylene hydrogens on the butyl side chain.^[1] Like phenylbutazone, **Kebuzone** has been employed in the management of inflammatory conditions such as rheumatoid arthritis and thrombophlebitis.^[2] This guide aims to provide a comprehensive technical resource on **Kebuzone** for the scientific community.

Chemical Structure and Synthesis

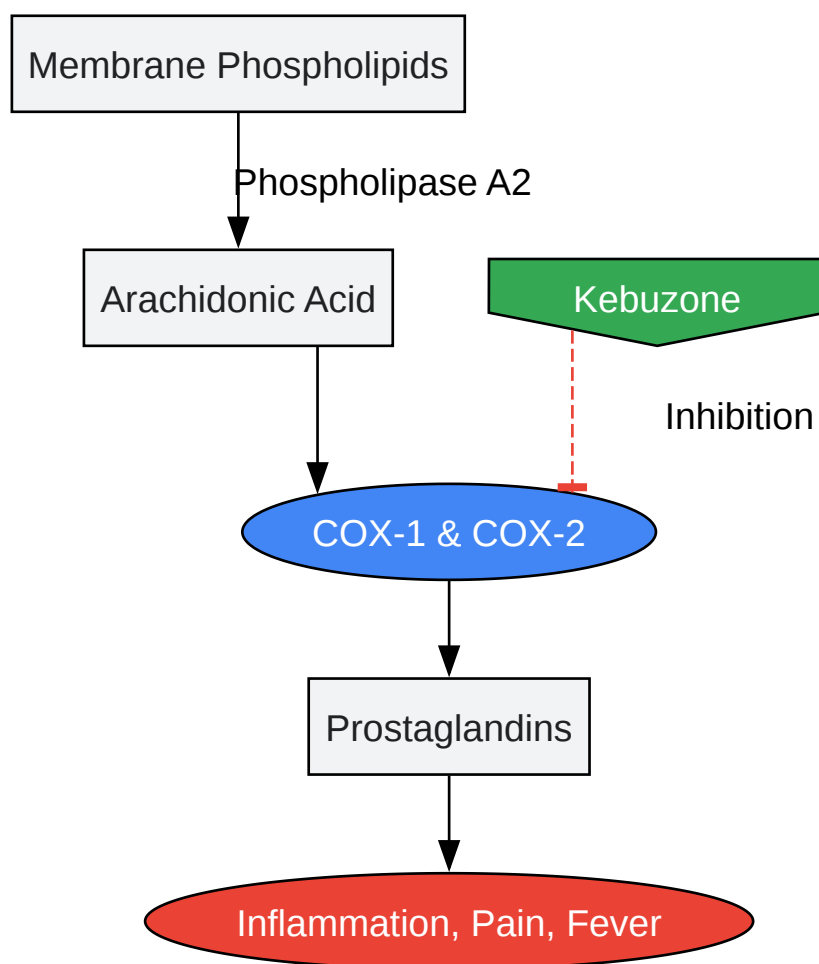
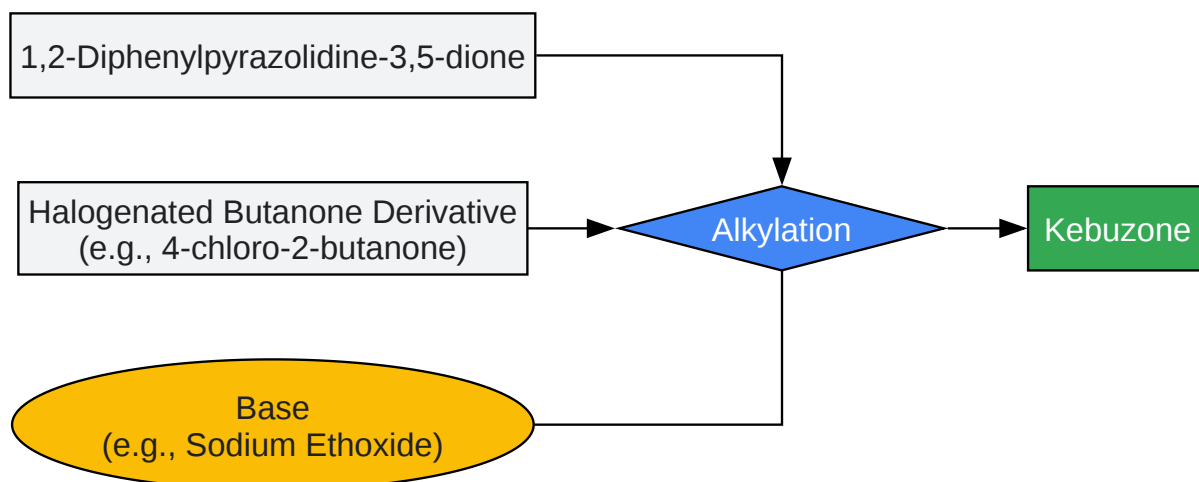
Kebuzone is structurally analogous to phenylbutazone, with the key difference being the presence of a ketone functional group on the butyl side chain.

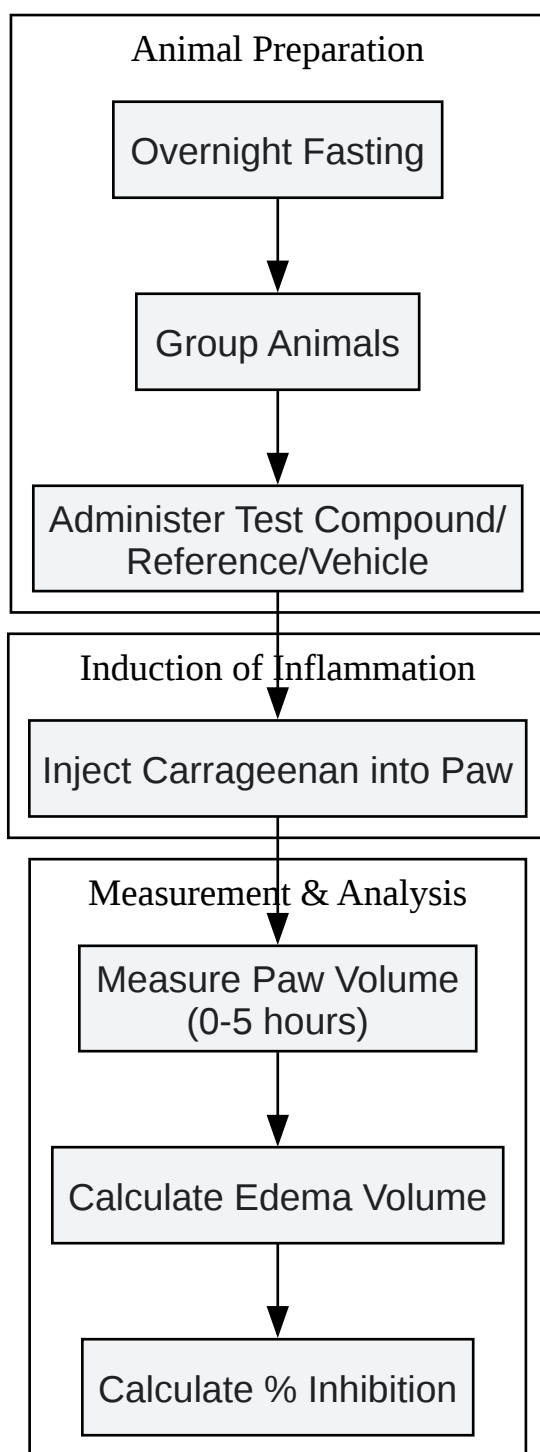
Chemical Formula: $C_{19}H_{18}N_2O_3$ [3] Molar Mass: 322.36 g/mol [3]

Synthesis Pathway

While a detailed, step-by-step protocol for the synthesis of **Kebuzone** is not readily available in the public domain, a general synthetic approach can be inferred from the synthesis of related pyrazolidine-3,5-dione derivatives. The synthesis would likely involve the alkylation of 1,2-diphenylpyrazolidine-3,5-dione with a suitable four-carbon chain containing a protected ketone.

A plausible, though unverified, synthetic route is outlined below:





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References

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- 2. Kebuzone - Wikipedia [en.wikipedia.org]
- 3. Kebuzone | C₁₉H₁₈N₂O₃ | CID 3824 - PubChem [pubchem.ncbi.nlm.nih.gov]
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